

# Proper Disposal Procedures for 2-Amino-5-iodopyrazine

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## Compound of Interest

Compound Name: 2-Amino-5-iodopyrazine

Cat. No.: B1286676

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This guide provides essential safety and logistical information for the proper disposal of **2-Amino-5-iodopyrazine** (CAS No. 886860-50-0), a halogenated organic compound. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in research and drug development settings.

## Immediate Safety and Hazard Information

**2-Amino-5-iodopyrazine** is a hazardous substance that requires careful handling. The primary hazards are summarized below.

Hazard Classification	GHS Hazard Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Skin Corrosion/Irritation	H315	Causes skin irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. <a href="#">[4]</a> <a href="#">[5]</a>
Specific Target Organ Toxicity	H335	May cause respiratory irritation. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

**Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling **2-Amino-5-iodopyrazine**, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety

goggles.[1][6]

## Waste Segregation and Collection

Proper segregation is the first and most critical step in the disposal process. As a halogenated organic compound, **2-Amino-5-iodopyrazine** must be collected separately from other waste streams.[7][8]

Step-by-Step Collection Protocol:

- Designate a Waste Container: Obtain a dedicated, properly labeled hazardous waste container. This container must be made of a material compatible with the chemical and have a secure, leak-proof closure.[9][10]
- Labeling: The container must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "Waste **2-Amino-5-iodopyrazine**".[7][10][11] Do not use abbreviations. The label should also include the accumulation start date.[10]
- Segregation:
  - Halogenated Waste: Collect **2-Amino-5-iodopyrazine** waste in a container designated for halogenated organic compounds.[8]
  - Incompatible Materials: Do not mix this waste with incompatible materials such as strong oxidizing agents, acids, or bases.[3][9][12]
  - Non-Halogenated Waste: Keep this waste stream separate from non-halogenated organic solvents to reduce disposal costs and ensure proper treatment.[7][8]
- Container Management:
  - Keep the waste container closed at all times, except when adding waste.[7][11]
  - Fill the container to no more than 75-80% of its capacity to prevent overfilling and spills. [13]

## Storage of Chemical Waste

Waste containers must be stored in a designated and properly managed area while awaiting pickup.

- Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which should be at or near the point of generation.[7][14]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.[9][10]
- Ventilation: The storage area must be well-ventilated.[7][9]
- Accumulation Time Limits: Hazardous waste should not be accumulated in the lab for more than six months.[9][13] Be aware of your institution's specific time limits.

## Disposal and Removal Plan

Disposal of hazardous waste must be handled by trained professionals through your institution's Environmental Health and Safety (EHS) office or a licensed contractor.

- Request Pickup: When the waste container is nearly full or approaching its accumulation time limit, submit a hazardous waste pickup request through your institution's EHS department.[13]
- Documentation: Maintain detailed records of waste generation, storage, and disposal for regulatory compliance.[10]
- Prohibited Disposal Methods:
  - NEVER dispose of **2-Amino-5-iodopyrazine** down the drain.[14][15]
  - NEVER dispose of this chemical in the regular trash.[9]
  - NEVER allow the chemical to evaporate in a fume hood as a method of disposal.[15]

## Accidental Spill Procedures

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

- Small Spills:
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).[1][7]
  - Carefully collect the absorbent material and contaminated debris into a sealed, labeled container for disposal as hazardous waste.[1][7]
  - Clean the spill area thoroughly.
- Large Spills:
  - Evacuate the area immediately.
  - Notify your supervisor and contact your institution's EHS or emergency response team.[7]
  - Prevent entry into the affected area until it has been cleared by safety professionals.

## Disposal Workflow Diagram

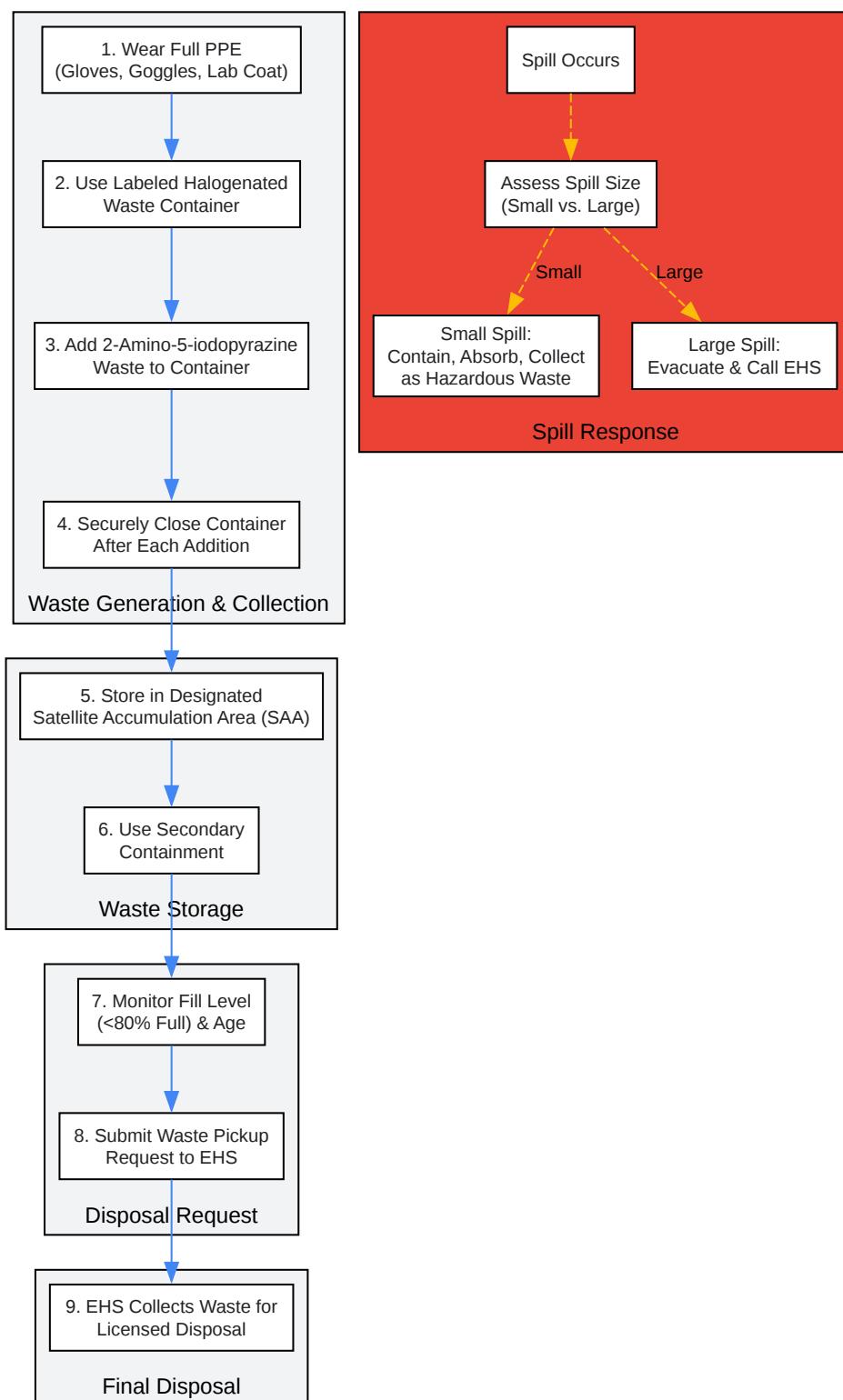


Figure 1. Disposal Workflow for 2-Amino-5-iodopyrazine

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2-Amino-5-iodopyrazine.**

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